

Introduction: The Versatility of a Substituted Benzoic Acid

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Compound of Interest

Compound Name: *o*-Methoxybenzenesulphinic acid

CAS No.: 13165-78-1

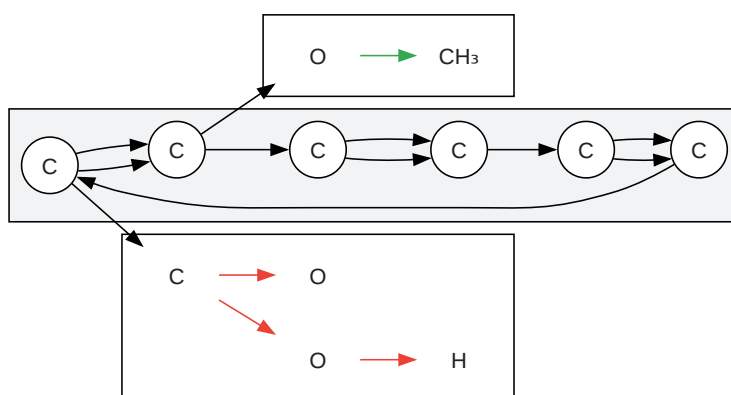
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o-Anisic acid, systematically known as 2-methoxybenzoic acid, is an aromatic carboxylic acid that serves as a pivotal intermediate in a multitude of applications, from pharmaceutical synthesis to the fragrance industry.[1][2] Its structure, featuring a methoxy group (-OCH₃) positioned ortho to a carboxylic acid group (-COOH) on a benzene ring, imparts a unique combination of physical and chemical properties that are of significant interest to researchers and drug development professionals.[3] This guide provides a comprehensive exploration of these properties, grounded in established scientific principles and experimental data, to offer field-proven insights for its effective application.

Molecular and Structural Characteristics

o-Anisic acid is a colorless to white crystalline solid with the molecular formula C₈H₈O₃ and a molecular weight of 152.15 g/mol .[3][4][5] Its structure is foundational to its behavior, influencing everything from its melting point to its reactivity.



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Caption: Molecular structure of o-Anisic Acid (2-Methoxybenzoic Acid).

X-ray diffraction studies have confirmed that in the solid state, o-anisic acid molecules form intermolecular hydrogen-bonded dimers through their carboxyl groups.[6][7] Both the methoxy and carboxyl groups are essentially coplanar with the benzene ring.[7] This dimerization is a key factor influencing its crystalline structure and melting point.

Core Physical Properties

The physical characteristics of o-anisic acid are critical for determining appropriate solvents, predicting its behavior in formulations, and designing purification strategies. Key quantitative data are summarized below.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₈ O ₃	[2][3][4]
Molecular Weight	152.15 g/mol	[3][4][5]
CAS Number	579-75-9	[1][4]
Appearance	White to off-white crystalline solid/powder	[1][3][5]
Melting Point	98-106 °C	[3][4][5]
Boiling Point	~280 °C at 760 mmHg	[3][8]
Water Solubility	Approx. 4-5 g/L at 25-30 °C	[1][3][5]
Acidity (pKa)	4.09	[3][4]
LogP (Octanol/Water)	1.6 - 2.046	[3][9]
Density	~1.348 g/cm ³	[8]

o-Anisic acid exhibits limited solubility in water but is freely soluble in common organic solvents such as ethanol, chloroform, ethyl acetate, ether, and acetone.[1][2][3][10] This solubility profile is consistent with its structure, which contains both a polar carboxylic acid group and a larger, less polar methoxy-substituted benzene ring.

Spectroscopic Profile

Spectroscopic analysis is indispensable for the structural elucidation and purity assessment of o-anisic acid.

- ¹H NMR: The proton NMR spectrum will characteristically show a singlet for the methoxy (-OCH₃) protons around 3.9 ppm. The aromatic protons will appear as a complex multiplet in the 6.9-8.1 ppm region. The acidic proton of the carboxyl group will present as a broad singlet at a significantly downfield chemical shift (typically >10 ppm), which is exchangeable with D₂O.
- IR Spectroscopy: The infrared spectrum provides clear evidence of the key functional groups. A broad absorption band in the 2500-3300 cm⁻¹ region is characteristic of the O-H

stretching of the hydrogen-bonded carboxylic acid. A sharp, strong peak will appear around 1700 cm^{-1} corresponding to the C=O (carbonyl) stretch. C-O stretching vibrations for the ether and carboxylic acid will be visible in the $1250\text{-}1300\text{ cm}^{-1}$ region, and aromatic C-H and C=C bands will also be present.

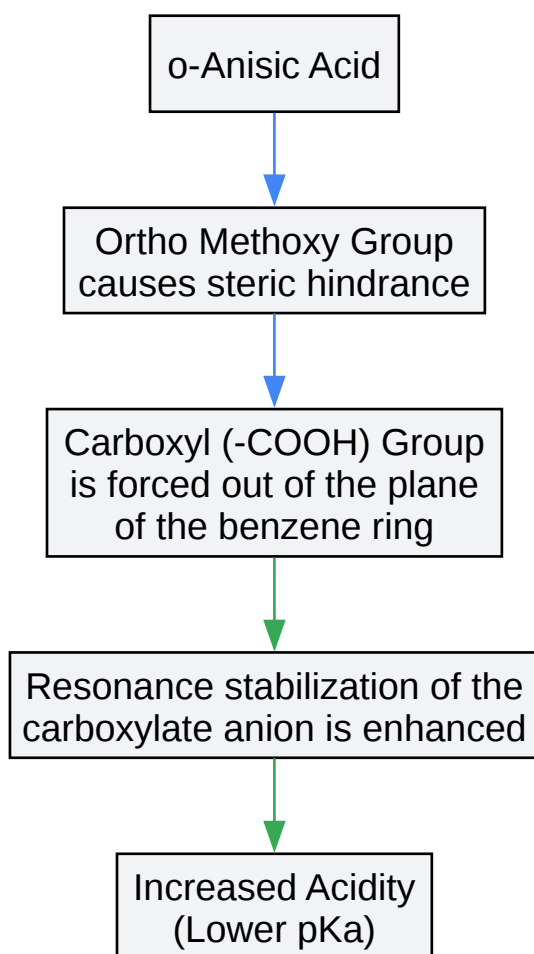
- **Mass Spectrometry:** Electron ionization mass spectrometry will show a molecular ion peak (M^+) at $m/z = 152$. Key fragmentation patterns often involve the loss of a methoxy group ($-\text{OCH}_3$, $m/z = 31$) to give a fragment at $m/z = 121$, and the loss of a carboxyl group ($-\text{COOH}$, $m/z = 45$) to give a fragment at $m/z = 107$.

Chemical Properties and Reactivity

The chemical behavior of o-anisic acid is dominated by its carboxylic acid functionality and the influence of the methoxy group on the aromatic ring.

Acidity and the Ortho Effect

With a pK_a of approximately 4.09, o-anisic acid is a weak acid.^{[3][4]} Its acidity is notably influenced by the "ortho effect." Generally, any group in the ortho position of benzoic acid, regardless of its electronic nature, increases the acid strength compared to its meta and para isomers. This is attributed to steric hindrance, where the ortho-substituent (in this case, $-\text{OCH}_3$) forces the $-\text{COOH}$ group out of the plane of the benzene ring.^[11] This disrupts the coplanarity, leading to enhanced stabilization of the carboxylate anion upon deprotonation.^[11]



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Caption: The Ortho Effect in o-Anisic Acid leading to increased acidity.

Key Reactions

- Reactions of the Carboxylic Acid: As a typical carboxylic acid, it readily undergoes reactions such as:
 - Esterification: Reacts with alcohols in the presence of an acid catalyst to form esters. This is a cornerstone reaction for its use in the fragrance and flavor industries.^{[1][2]}
 - Acid Halide Formation: Can be converted to o-anisoyl chloride using reagents like thionyl chloride (SOCl₂) or oxalyl chloride.
 - Amide Formation: Reacts with amines to form amides, a critical transformation in the synthesis of many pharmaceutical compounds.

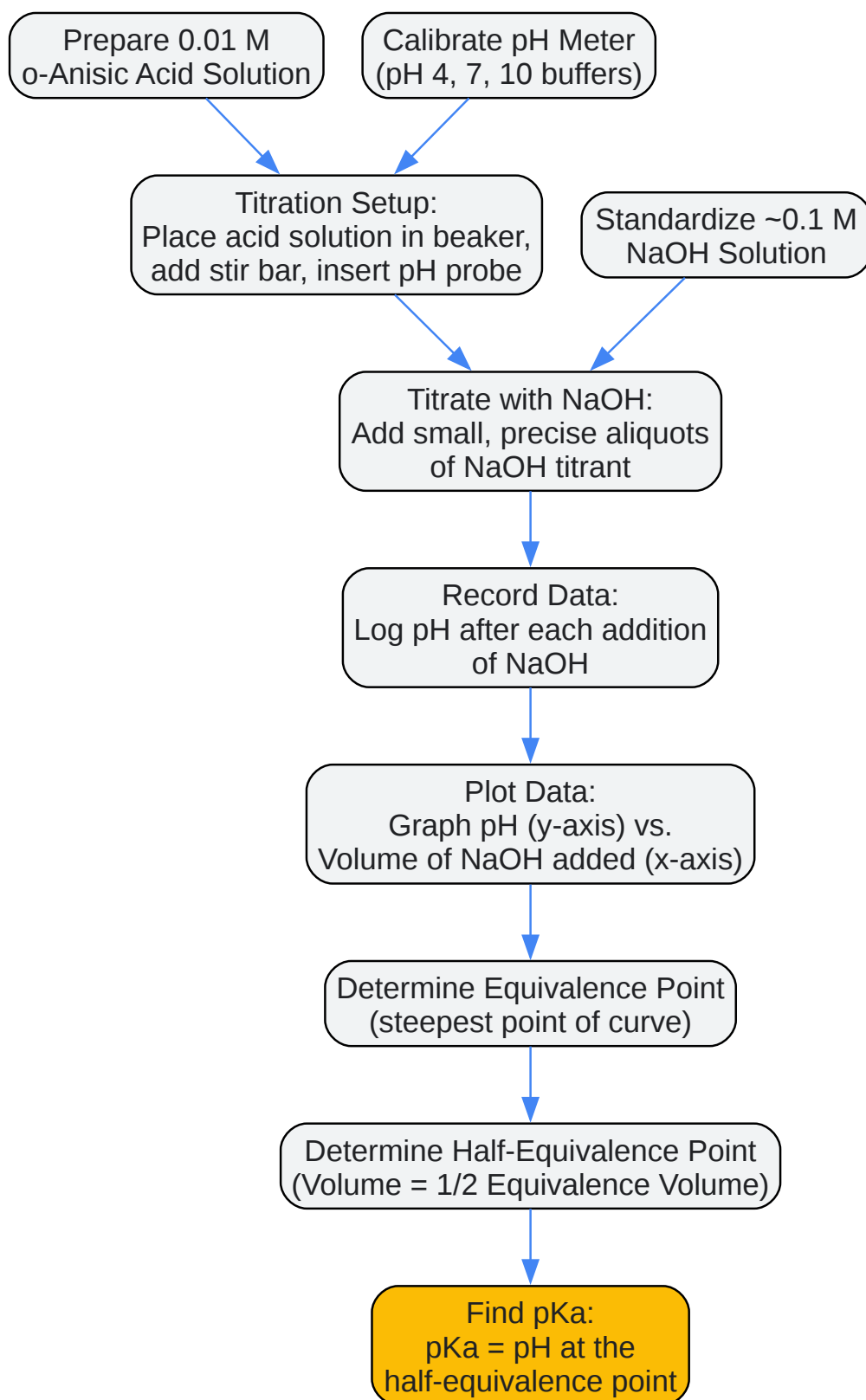
- Electrophilic Aromatic Substitution: The methoxy group is a strong activating, ortho-para directing group, while the carboxylic acid group is a deactivating, meta-directing group. The powerful activating effect of the methoxy group typically dominates, directing incoming electrophiles to the positions ortho and para to it (positions 3 and 5).

Stability and Incompatibilities

o-Anisic acid is stable under normal laboratory conditions.^{[9][12]} However, it is incompatible with strong oxidizing agents and strong bases.^{[1][9][12]} Care should be taken to avoid conditions of intense heat, as this can lead to the formation of explosive mixtures with air.

Experimental Protocol: Potentiometric Titration for pKa Determination

This protocol provides a reliable method for experimentally verifying the pKa of o-anisic acid. It relies on monitoring the pH of a solution as a strong base is added, allowing for the determination of the half-equivalence point where $\text{pH} = \text{pKa}$.



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